

Thorin Indicator: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Thorin, IND

Cat. No.: B15551299

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This technical guide provides an in-depth overview of the Thorin indicator, a valuable tool for researchers, scientists, and drug development professionals. This document outlines its chemical properties, mechanism of action, and key applications, with a focus on its use in quantitative analysis.

Core Chemical Properties

Thorin, also known as Thoron or Thoronol, is a disodium salt of 2-(2-Hydroxy-3,6-disulfo-1-naphthylazo)benzenearsonic acid. It is an organoarsenic compound widely used as a chemical indicator.^{[1][2][3]}

Property	Value	Reference
CAS Number	3688-92-4	^{[1][4][5][6]}
Molecular Weight	576.30 g/mol	^{[1][7][8]}
Molecular Formula	C ₁₆ H ₁₁ AsN ₂ Na ₂ O ₁₀ S ₂	^{[4][5][7][8]}
Appearance	Brownish-red to dark red powder	^[9]
Absorption Maximum (λ _{max})	480 - 490 nm (in propan-2-ol)	^[10]

Mechanism of Action and Applications

Thorin indicator is primarily employed in analytical chemistry for the quantitative determination of various ions. Its function is based on the formation of colored complexes with metal ions.

Sulfate Determination

A principal application of Thorin is in the titrimetric determination of sulfate ions.^[4] The underlying principle involves a color change that signals the endpoint of the titration. In this method, Thorin forms an orange-red complex with barium ions.^[2] When a solution containing sulfate ions is titrated with a barium salt, the barium ions preferentially react with the sulfate ions to form insoluble barium sulfate.^[2] Once all the sulfate has precipitated, the excess barium ions then complex with the Thorin indicator, causing a distinct color change from orange-yellow to orange-red, thus indicating the titration endpoint.^[2]

Metal Ion Determination

Thorin is also utilized for the determination of several metal ions, including thorium, beryllium, lithium, and uranium.^{[1][4]} The mechanism is similar to that of sulfate determination, where Thorin acts as a metallochromic indicator, changing color upon forming a complex with the target metal ion.^[11] The stability of these metal-indicator complexes is crucial for accurate endpoint detection in complexometric titrations.^[12]

Experimental Protocol: Barium-Thorin Titration for Sulfate

The following is a generalized protocol for the determination of sulfate using the Barium-Thorin titration method, based on established procedures such as EPA Method 6 for the determination of sulfur dioxide emissions.^[5]

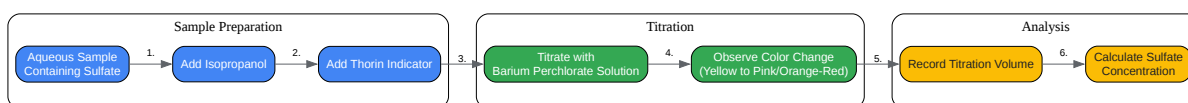
Reagents:

- Thorin Indicator Solution: Dissolve 0.20 g of Thorin in 100 ml of distilled water.^[5]
- Barium Standard Solution (0.0100 N): Dissolve 1.95 g of barium perchlorate trihydrate $[\text{Ba}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}]$ or 1.22 g of barium chloride dihydrate $[\text{BaCl}_2 \cdot 2\text{H}_2\text{O}]$ in 200 ml of distilled water and dilute to 1 liter with isopropanol.^[5]

- Isopropanol (100%)[5]

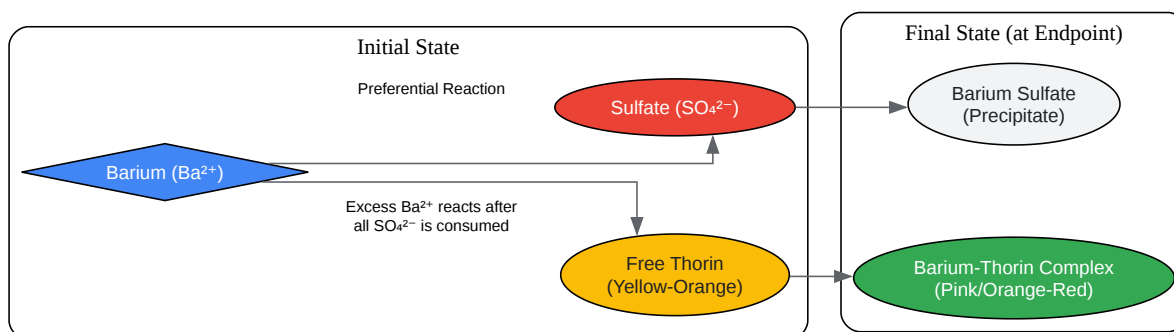
Procedure:

- Pipette a known volume of the sample solution into an Erlenmeyer flask.
- Add 80 ml of 100% isopropanol.[5]
- Add 2 to 4 drops of Thorin indicator solution.[5]
- Titrate the solution with the 0.0100 N barium standard solution while stirring continuously.[5]
- The endpoint is reached when the solution color changes to a stable pink or orange-red.[5]
- A blank titration should be performed for accuracy.



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Experimental workflow for sulfate titration using Thorin indicator.



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Reaction mechanism of Thorin indicator in sulfate titration.

Signaling Pathways

Currently, there is no scientific evidence to suggest that the Thorin indicator is involved in any biological signaling pathways. Its application is confined to its role as a chemical indicator in analytical procedures.

Conclusion

The Thorin indicator remains a significant reagent in analytical chemistry, particularly for the determination of sulfate and various metal ions. Its well-defined color change at the titration endpoint allows for accurate and reliable quantification. The provided experimental protocol offers a foundational method for its application in a laboratory setting. Further research into novel applications of this indicator is ongoing.

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